

# Technical Guide: Operational Safety & Handling of Cyclopentyl Acetoacetate

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## Compound of Interest

Compound Name: Cyclopentyl 3-oxobutanoate

CAS No.: 6624-83-5

Cat. No.: B8777483

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## Document Control:

- Subject: Cyclopentyl Acetoacetate (**Cyclopentyl 3-oxobutanoate**)
- CAS Registry Number: 1125-29-7
- Context: Advanced Organic Synthesis & Drug Development

## Part 1: Molecular Identity & Strategic Application

### The Chemical Entity

Cyclopentyl acetoacetate is a specialized

-keto ester used primarily as a building block in the synthesis of complex heterocycles and pharmaceutical intermediates. Unlike its ubiquitous analog, ethyl acetoacetate, the cyclopentyl moiety imparts increased lipophilicity and steric bulk, influencing both the kinetics of nucleophilic substitution and the solubility profile of downstream derivatives.

| Property          | Data                          |
|-------------------|-------------------------------|
| IUPAC Name        | Cyclopentyl 3-oxobutanoate    |
| CAS Number        | 1125-29-7                     |
| Molecular Formula |                               |
| Molecular Weight  | 170.21 g/mol                  |
| Structural Class  | -Keto Ester / Alicyclic Ester |

## Research Applications

In drug discovery, this compound is frequently employed in:

- Biginelli Reactions: Synthesis of dihydropyrimidinones where the cyclopentyl ester serves as a lipophilic pharmacophore.
- Knoevenagel Condensation: Formation of  
  
-unsaturated esters.
- Chiral Synthesis: As a pro-chiral substrate for enzymatic reductions to yield chiral  
  
-hydroxy esters.

## Part 2: GHS Hazard Identification & Mechanistic Toxicology

### Hazard Classification (GHS)

While specific toxicological data for the cyclopentyl derivative is less abundant than for methyl/ethyl esters, structure-activity relationships (SAR) dictate the following classification based on the reactive

-dicarbonyl functionality.

- Signal Word: WARNING

- Hazard Statements:
  - H227: Combustible liquid.[1]
  - H315: Causes skin irritation.[2]
  - H319: Causes serious eye irritation.[3][2][4]
  - H335: May cause respiratory irritation.[2]

## Mechanistic Toxicology

- Hydrolysis Risk: Upon contact with mucosal membranes or moisture, the ester bond is susceptible to hydrolysis, releasing cyclopentanol and acetoacetic acid. The latter is unstable and may decarboxylate to acetone and carbon dioxide.
- Irritation Pathway: The lipophilic nature of the cyclopentyl group allows for rapid dermal penetration compared to methyl esters, potentially accelerating sub-dermal irritation.

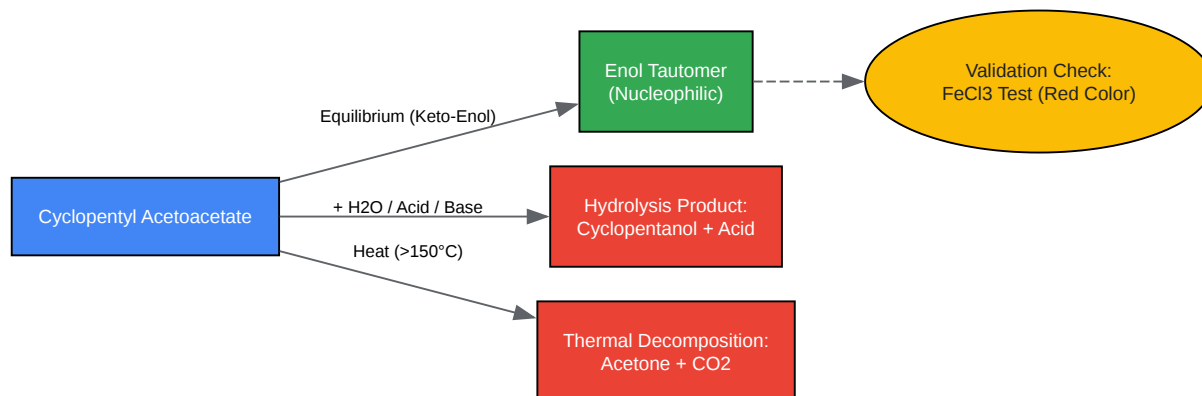
## Part 3: Physicochemical Stability & Reactivity

To ensure experimental reproducibility, researchers must treat the physical constants as dynamic parameters dependent on purity and storage conditions.

| Parameter     | Value / Range                                    | Operational Implication                                                                                                                 |
|---------------|--------------------------------------------------|-----------------------------------------------------------------------------------------------------------------------------------------|
| Boiling Point | ~105–110 °C @ 12 Torr (Est.)                     | High boiling point requires high-vacuum distillation for purification; avoid atmospheric distillation to prevent thermal decomposition. |
| Flash Point   | > 95 °C (Closed Cup)                             | Classified as Combustible (Class IIIB). Safe for standard oil baths but requires inert gas blanketing at high temps.                    |
| Density       | ~1.05 g/mL                                       | Denser than water; will form the bottom layer in aqueous biphasic extractions (unless chlorinated solvents are used).                   |
| Solubility    | Immiscible in water; Soluble in DCM, EtOAc, MeOH | Use anhydrous organic solvents for reactions; aqueous washes are effective for removing inorganic salts.                                |

## Reactivity Profile (The "Self-Validating" Check)

The compound exists in a keto-enol equilibrium.<sup>[5]</sup> A color change to deep red upon addition of (ferric chloride test) confirms the presence of the enol form, validating the integrity of the -keto functionality.



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Figure 1: Reactivity and degradation pathways. The keto-enol tautomerism is the basis for nucleophilic reactivity, while hydrolysis and decarboxylation represent primary degradation risks.

## Part 4: Operational Protocols & Exposure Control Engineering Controls

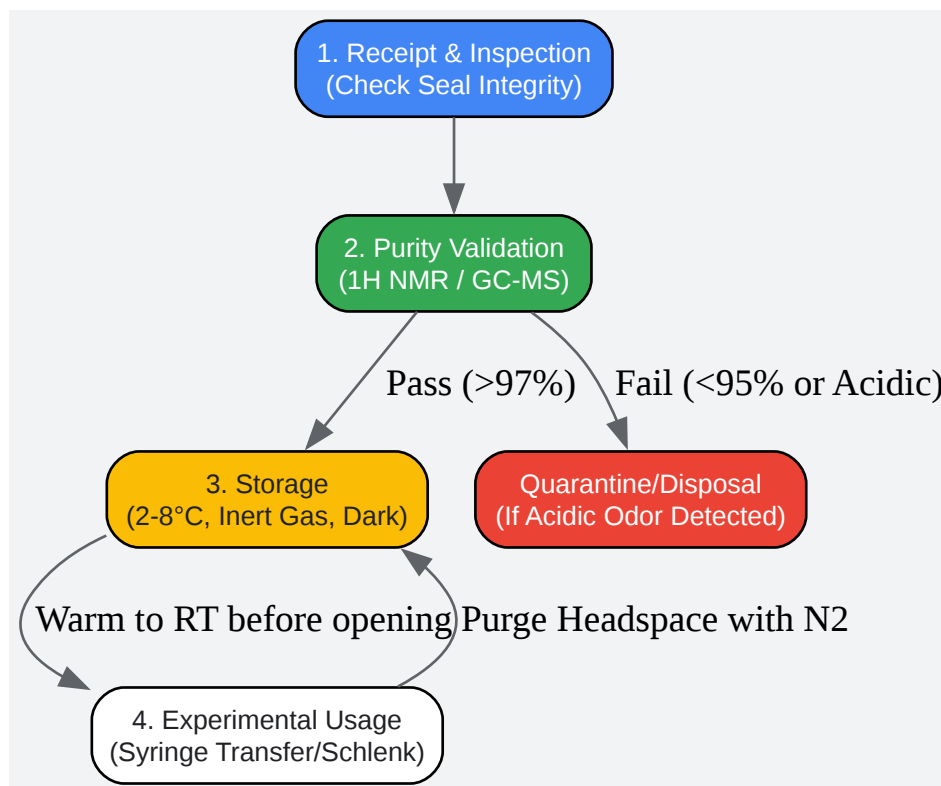
- Ventilation: All handling must occur within a certified chemical fume hood maintaining a face velocity of 80–100 fpm.
- Inert Atmosphere: Store and react under nitrogen or argon. Oxygen and moisture promote auto-oxidation and hydrolysis.

## Personal Protective Equipment (PPE) Selection Logic

- Gloves: Use Nitrile (0.11 mm) for splash protection. For prolonged immersion or cleaning spills, use Silver Shield/4H laminate gloves.
  - Reasoning: Esters can swell natural rubber and degrade latex.
- Respiratory: If heating outside a closed system (not recommended), use a respirator with an Organic Vapor (OV) cartridge (NIOSH approved).

## Handling & Storage Workflow

This protocol ensures the compound remains anhydrous and free of acid impurities.



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Figure 2: Lifecycle management of Cyclopentyl Acetoacetate from receipt to usage, emphasizing purity checks.

## Part 5: Emergency Response & Waste Management

### Fire Fighting Measures

- Media: Carbon dioxide (

), dry chemical powder, or alcohol-resistant foam.[4] Do not use a solid water stream, as it may scatter the burning liquid (density ~1.05 g/mL means it may sink or mix depending on turbulence, but scattering is the primary risk).

- Combustion Products: Carbon oxides (

).

## Accidental Release (Spill Protocol)

- Evacuate: Clear the immediate area of ignition sources.[6]
- PPE: Don nitrile gloves and safety goggles.
- Contain: Use a sand or vermiculite berm. Do not use combustible materials like sawdust.
- Neutralize: Wipe surfaces with a dilute sodium bicarbonate solution to neutralize any hydrolyzed acid byproducts.
- Disposal: Collect in a container marked "Organic Waste - Non-Halogenated."

## First Aid

- Eye Contact: Rinse immediately with water for 15 minutes.[2] Mechanism: Dilution of the ester and removal of potential acidic hydrolysis products.
- Skin Contact: Wash with soap and water.[2][4] Remove contaminated clothing to prevent occlusive irritation.

## References

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